

Personal protective equipment for handling 1,3-Bis(tert-butyperoxyisopropyl)benzene

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Compound of Interest

Compound Name:	1,3-Bis(tert-butyperoxyisopropyl)benzene
Cat. No.:	B035471

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Essential Safety and Handling Guide for 1,3-Bis(tert-butyperoxyisopropyl)benzene

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,3-Bis(tert-butyperoxyisopropyl)benzene** (CAS No. 2212-81-9). Adherence to these protocols is essential for ensuring a safe laboratory environment.

Quantitative Safety Data Summary

For quick reference, the following table summarizes key quantitative data for **1,3-Bis(tert-butyperoxyisopropyl)benzene**.

Property	Value
Flash Point	113 to 129.6 °C
Self-Accelerating Decomposition Temp. (SADT)	80 °C
Storage Temperature	Below 38°C; Refrigerated storage below 4°C is also recommended. [1] [2] [3]
Melting Point	43 to 52 °C

Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure, the following personal protective equipment is mandatory when handling **1,3-Bis(tert-butylperoxyisopropyl)benzene**:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4][5] A face shield may also be necessary for additional protection.
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves that have been inspected for integrity before use.[4]
 - Clothing: Wear fire/flame resistant and impervious clothing to prevent skin contact.[4][5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[4] A NIOSH/MSHA-approved respirator is recommended.[1][3]

Operational Handling and Storage Protocols

Strict adherence to the following procedures is crucial for the safe handling and storage of this chemical.

Handling

- Ventilation: Always handle the chemical in a well-ventilated area.[4] Use explosion-proof ventilation equipment.[1][3]
- Avoid Contact: Prevent contact with skin and eyes.[4] Do not breathe in dust, vapor, mist, or gas.[1]
- Ignition Sources: Keep the chemical away from heat, hot surfaces, sparks, open flames, and other ignition sources.[5][6] No smoking in the handling area.[5][6]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[4][5][6]

- Personal Hygiene: Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in work areas.[7]

Storage

- Container: Store in a tightly closed, original container in a dry, cool, and well-ventilated place. [1][4]
- Temperature: Store at temperatures below 38°C.[2] Refrigerated storage below 4°C (39°F) is also recommended.[1][3] Protect from sunlight.[4][5][6]
- Incompatibilities: Store separately from combustible materials, reducing agents, acids, bases, rust, and heavy metals.[1]

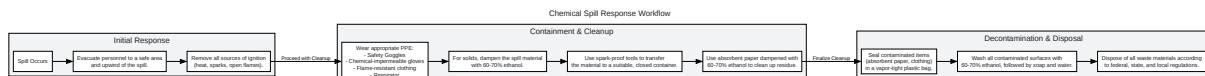
Disposal Plan

Proper disposal of **1,3-Bis(tert-butyperoxyisopropyl)benzene** and any contaminated materials is critical to prevent environmental contamination and ensure safety.

- Waste Collection: Collect waste material in suitable, closed containers for disposal.[4]
- Contaminated Materials: Seal any contaminated absorbent paper or clothing in a vapor-tight plastic bag for eventual disposal.[8]
- Regulatory Compliance: Dispose of all waste in a manner consistent with federal, state, and local regulations.[1] The material should be sent to an appropriate treatment and disposal facility.[4]
- Environmental Protection: Prevent the chemical from entering drains or the environment.[4]

Chemical Spill Management Workflow

The following diagram illustrates the step-by-step procedure for safely managing a spill of **1,3-Bis(tert-butyperoxyisopropyl)benzene**.



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Caption: Workflow for handling a chemical spill.

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References

- 1. 1,3-BIS(TERT-BUTYLDIOXYISOPROPYL)BENZENE | CAS#:2212-81-9 | Chemsric [chemsrc.com]
- 2. 1,3-Di(Tert-butylperoxy Isopropyl) Benzene High Purity - Dolenchem [dolenchem.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. echemi.com [echemi.com]
- 5. echemi.com [echemi.com]
- 6. Page loading... [wap.guidechem.com]
- 7. chemos.de [chemos.de]
- 8. BIS(TERT-BUTYLDIOXYISOPROPYL)BENZENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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